

Structural Analysis of 5-Methylthiazole Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 5-Methyl-1,3-thiazole-4-carbonyl chloride

CAS No.: 120237-77-6

Cat. No.: B570888

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Executive Summary

The 5-methylthiazole scaffold represents a privileged structure in medicinal chemistry, serving as a critical pharmacophore in antiretrovirals (e.g., Ritonavir), neuroprotectives, and novel anti-inflammatory agents. Its structural utility lies in the unique electronic properties of the sulfur-nitrogen heterocycle, where the C5-methyl group acts as both a metabolic handle and a steric modulator.

This guide provides a rigorous structural analysis framework for this scaffold. Moving beyond basic characterization, we detail the spectroscopic signatures required to distinguish regioisomers (4-methyl vs. 5-methyl), validate synthetic integrity, and map the structure-activity relationships (SAR) that drive potency.

Synthetic Assembly & Regiochemical Control

The Hantzsch Conundrum

The primary route to 5-methylthiazole derivatives is the Hantzsch Thiazole Synthesis. However, a common pitfall in experimental design is the regiochemical ambiguity between 4-methyl and 5-methyl isomers, which depends entirely on the

-halo carbonyl precursor.

- 4-Methyl Isomers: Derived from

-halo ketones (e.g., chloroacetone).

- 5-Methyl Isomers: Derived from

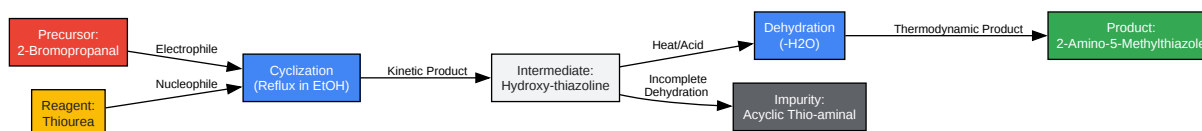
-halo aldehydes (e.g., 2-bromopropanal) or specific

-halo esters.

Expert Insight: When synthesizing 2-amino-5-methylthiazole, the quality of 2-bromopropanal is critical. This reagent polymerizes easily. Fresh distillation or generation in situ is required to prevent the formation of acyclic thio-impurities that mimic the thiazole signal in HPLC but lack biological activity.

Workflow: Optimized Synthesis of 2-Amino-5-Methylthiazole

The following workflow outlines the critical control points to ensure structural purity.



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Figure 1: Reaction pathway highlighting the critical dehydration step necessary to establish aromaticity.

Spectroscopic Characterization (The Core)

A. NMR Spectroscopy: The "Methyl Walk"

Distinguishing the 5-methyl isomer from the 4-methyl isomer is impossible by Mass Spectrometry alone. 2D-NMR is the gold standard validation method.

The Diagnostic Logic:

- ¹H NMR: The C5-methyl group typically appears as a doublet (Hz) due to long-range coupling with the C4-proton. If the C4 position is substituted, it appears as a sharp singlet.
- ¹³C NMR: The C5 carbon is significantly shielded compared to C2 or C4.
- HMBC (Heteronuclear Multiple Bond Correlation): This is the definitive test. The methyl protons must show correlations to two aromatic carbons (C5 and C4).

Reference Chemical Shifts (DMSO-d6)

Position	Atom	Chemical Shift ()	Multiplicity	Diagnostic Correlation (HMBC)
C5-CH3	¹ H	2.28 - 2.35 ppm	Singlet/Doublet	Correlations to C5 (125 ppm) & C4 (138 ppm)
C5-CH3	¹³ C	11.5 - 12.5 ppm	-	-
C4-H	¹ H	6.90 - 7.10 ppm	Singlet (Broad)	Correlation to C5-CH3 and C2
C2	¹³ C	168.0 - 172.0 ppm	-	(Deshielded by N and S)
NH2	¹ H	6.80 - 7.20 ppm	Broad Singlet	Disappears with D2O shake

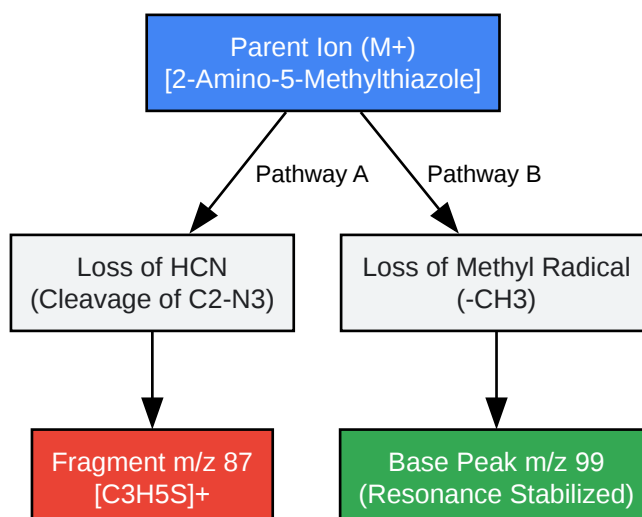
Protocol Note: Use DMSO-d₆ rather than CDCl₃ for 2-amino derivatives. The intermolecular H-bonding in CDCl₃ causes significant broadening of the amine and C4-H signals, obscuring the fine coupling required for structural proof.

B. Mass Spectrometry: Fragmentation Forensics

Thiazole rings undergo a characteristic "shatter" pattern under Electron Impact (EI) or high-energy CID (Collision Induced Dissociation).

Key Fragmentation Pathway:

- Molecular Ion ()
- Loss of Methyl Radical:
(Minor)
- Ring Cleavage (RDA-type): The thiazole ring typically fractures across the C-S and C-N bonds.
- Diagnostic Ion: Formation of the thiirene cation or loss of HCN ().



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Figure 2: Primary fragmentation pathways. The stability of the thiazole cation often preserves the ring until high collision energies are applied.

Structural Biology & SAR Implications

X-Ray Crystallography & Conformational Analysis

In the solid state, 5-methylthiazole derivatives often exhibit

-stacking interactions. However, the critical structural feature for drug design is the S...O interaction.

- Chalcogen Bonding: The sulfur atom in the thiazole ring is polarizable and often engages in non-covalent interactions with carbonyl oxygens of the peptide backbone (or within the inhibitor itself).
- Bond Angles:
 - C-S-C Angle:

(Highly strained, characteristic of 5-membered aromatic heterocycles).
 - Planarity: The 5-methyl group lies in the plane of the ring. Deviation from planarity usually indicates steric clash with C4-substituents, significantly reducing biological potency.

Case Study: The Ritonavir Connection

While Ritonavir utilizes a thiazol-5-ylmethyl carbamate, the structural logic remains relevant. The 5-position is the "metabolic soft spot."

- CYP450 Interaction: The thiazole nitrogen coordinates with the heme iron of CYP3A4.
- 5-Methyl Role: In 5-methylthiazole derivatives, the methyl group sterically hinders this coordination less than bulky groups, but provides a handle for CYP-mediated hydroxylation (), often the first step in clearance.

Experimental Protocol: Isolation & Purity Check

Objective: Isolate analytical-grade 2-amino-5-methylthiazole for SAR library generation.

- Reaction: Dissolve thiourea (1.0 eq) in absolute ethanol. Add 2-bromopropanal (1.1 eq) dropwise at
.
.
- Reflux: Heat to

for 4 hours. Monitor by TLC (50% EtOAc/Hexane).
- Workup (Critical):
 - Concentrate ethanol to 20% volume.
 - Neutralize with saturated

to pH 8. Do not over-basify (pH > 10 leads to ring opening).
 - Extract with DCM (

).
- Purification: Recrystallize from Ethanol/Water (9:1). Amorphous powders suggest polymeric impurities; valid product should form pale yellow needles.
- Validation: Run ¹H-NMR. Integrate the C5-Methyl signal (2.3 ppm) against the aromatic C4-H (6.9 ppm). Ratio must be exactly 3:1.

References

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